

A Comprehensive Technical Guide to the Physical Properties of 3-Ethoxypropionic Acid

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Compound of Interest

Compound Name: 3-Ethoxypropionic acid

Cat. No.: B3021120

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Abstract

This technical guide provides a detailed examination of the key physical and chemical properties of **3-ethoxypropionic acid** (CAS No. 4324-38-3). Intended for researchers, scientists, and professionals in drug development, this document synthesizes critical data on its molecular characteristics, thermodynamic properties, and safety profile. Through a combination of tabulated data, experimental methodologies, and expert analysis, this guide aims to serve as an essential resource for the effective handling, application, and study of this compound.

Introduction: Understanding 3-Ethoxypropionic Acid

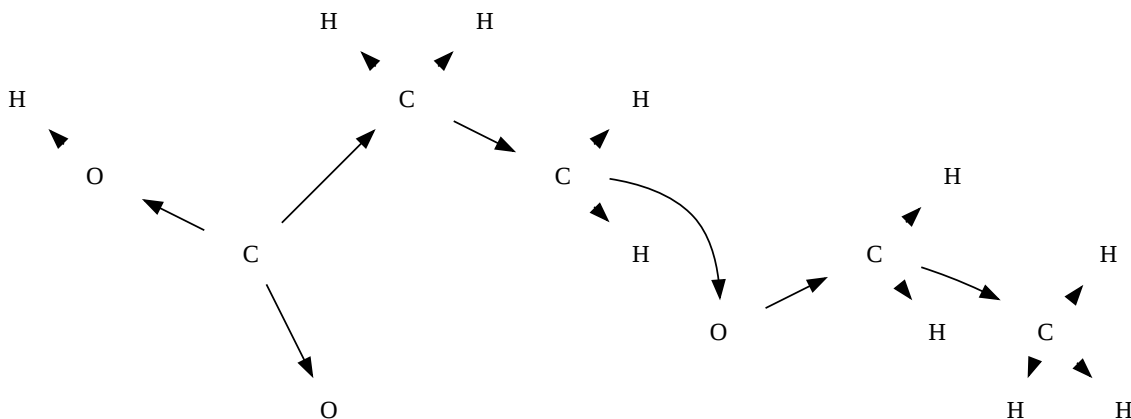
3-Ethoxypropionic acid, with the chemical formula $C_5H_{10}O_3$, is a carboxylic acid characterized by the presence of an ethoxy group at the beta position relative to the carboxyl group. This structural arrangement imparts a unique combination of properties, influencing its solubility, reactivity, and potential applications in various scientific fields. A thorough understanding of its physical properties is paramount for its use in experimental design, chemical synthesis, and formulation development. This guide provides a detailed overview of these properties, underpinned by authoritative data and standardized experimental protocols.

Molecular and Chemical Identity

A precise understanding of the molecular identity of a compound is the foundation of all scientific investigation. The fundamental identifiers and structural details of **3-ethoxypropionic acid** are summarized below.

Identifier	Value	Source
CAS Number	4324-38-3	[1][2]
Molecular Formula	C ₅ H ₁₀ O ₃	[1][2]
Molecular Weight	118.13 g/mol	[1][2]
Canonical SMILES	CCOCCC(=O)O	[3]
InChIKey	Not explicitly available in search results	
Synonyms	3-Ethoxypropionic acid, Propanoic acid, 3-ethoxy-	[2][3]

Molecular Structure Diagram



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Caption: 2D structure of **3-ethoxypropionic acid**.

Physicochemical Properties

The physicochemical properties of **3-ethoxypropionic acid** are critical for predicting its behavior in various systems, from reaction kinetics to biological interactions.

Property	Value	Conditions	Source
Appearance	Clear, colorless to almost colorless liquid	Ambient	[1]
Density	1.05 g/cm ³	Not Specified	[1]
Boiling Point	112-114 °C	15 Torr	[1]
Refractive Index	1.4200 to 1.4220	Not Specified	[1]
pKa	4.32 ± 0.10	Predicted	[1]
LogP	0.188	Estimated	[1]

Solubility Profile

The solubility of a compound is a critical parameter in drug development and chemical synthesis, dictating its bioavailability and reaction medium compatibility.

Solvent	Solubility (g/L)	Temperature (°C)	Source
Water	180.68	25	[3]
Ethanol	243.25	25	[3]
Methanol	442.83	25	[3]
Isopropanol	138.36	25	[3]

The presence of both a hydrophilic carboxylic acid group and a moderately hydrophobic ethoxy group gives **3-ethoxypropionic acid** appreciable solubility in both aqueous and organic solvents.

Spectroscopic Data

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of chemical compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. While specific spectra are not directly provided in the search results, their availability is noted.^[2]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-ethoxypropionic acid** would be expected to show characteristic absorptions for the O-H stretch of the carboxylic acid, the C=O stretch of the carbonyl group, and C-O stretches of the ether and ester functionalities. The availability of FTIR and vapor phase IR spectra has been documented.^[2]

Safety and Handling

A comprehensive understanding of the hazards associated with a chemical is crucial for ensuring laboratory safety.

Safety Parameter	Value	Source
GHS Classification	Causes serious eye damage (H318)	^[2]
Risk Statements	R34 (Causes burns)	^[1]
Safety Statements	S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves, and eye/face protection)	^[1]
RIDADR	3265	^[1]
Hazard Class	6.1(b)	^[1]
Packing Group	III	^[1]
Storage Temperature	2-8°C	^[1]

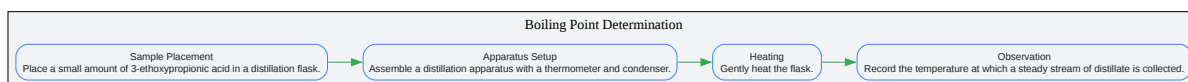
Precautionary Measures: Due to its corrosive nature, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling **3-ethoxypropionic acid**.^[2] Work should be conducted in a well-ventilated area or under a chemical fume hood.

Experimental Protocols

The determination of physical properties relies on standardized and reproducible experimental methods. Below are representative protocols for key properties.

Determination of Boiling Point

The boiling point of a liquid is a key indicator of its volatility.



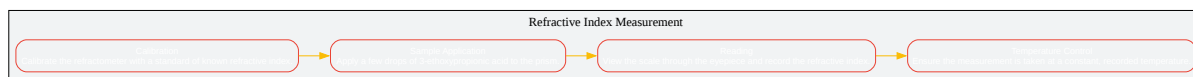
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Caption: Workflow for boiling point determination.

Causality: The boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure. The recorded temperature reflects the energy required to overcome intermolecular forces.

Measurement of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a useful tool for identification and purity assessment.



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Caption: Workflow for refractive index measurement.

Causality: The refractive index is dependent on the density and composition of the substance. It is a highly sensitive property that can be used to monitor changes in a sample's purity or composition.

Conclusion

The physical properties of **3-ethoxypropionic acid**, from its molecular weight and density to its solubility and safety profile, are essential data points for its application in research and development. This guide has provided a comprehensive overview of these characteristics, grounded in available scientific literature. By understanding and applying this information, researchers can more effectively and safely utilize this versatile chemical compound.

References

- PubChem.**3-Ethoxypropionic acid**.[\[Link\]](#)
- The Good Scents Company.**3-ethoxypropionic acid**.[\[Link\]](#)

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